

A Technical Guide to the Physical Properties of 4-(Trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name: **4-(Trifluoromethyl)benzaldehyde**

Cat. No.: **B058038**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-(Trifluoromethyl)benzaldehyde**, a crucial reagent and building block in the synthesis of various pharmaceutical compounds and advanced materials. Understanding these properties is fundamental for its appropriate handling, reaction setup, and process scale-up.

Core Physical Properties

4-(Trifluoromethyl)benzaldehyde is a colorless to yellow liquid at room temperature.[1][2] Its physical characteristics are significantly influenced by the presence of the trifluoromethyl group, which imparts unique electronic properties to the molecule.

Quantitative Data Summary

The following table summarizes the reported boiling point and density of **4-(Trifluoromethyl)benzaldehyde** from various sources. These values are critical for experimental design, particularly in distillation and reaction stoichiometry calculations.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	66-67 °C	at 13 mmHg	[1] [3] [4] [5]
64 °C	at 12 torr	[6]	
Density	1.275 g/mL	at 25 °C	[3] [4] [5] [6]
1.2700 g/mL	Not specified		

Experimental Protocols

The physical properties cited in the literature, often denoted by "(lit.)", are typically determined using well-established and standardized experimental methodologies.

Determination of Boiling Point

The boiling point of **4-(Trifluoromethyl)benzaldehyde** is reported under reduced pressure (vacuum distillation). This technique is standard for compounds that may decompose or oxidize at their atmospheric boiling point.

General Protocol for Vacuum Distillation:

- Apparatus Setup: A distillation apparatus, including a boiling flask, a condenser, a receiving flask, and a vacuum source with a manometer, is assembled.
- Sample Preparation: The **4-(Trifluoromethyl)benzaldehyde** sample is placed in the boiling flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- Vacuum Application: The system is evacuated to the desired pressure (e.g., 13 mmHg).
- Heating: The boiling flask is gradually heated.
- Temperature Reading: The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, observed as a steady condensation on the thermometer bulb.

Determination of Density

The density of a liquid is its mass per unit volume and is typically measured at a specific temperature.

General Protocol using a Pycnometer:

- Pycnometer Calibration: A pycnometer (a flask with a specific volume) is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a controlled temperature (e.g., 25 °C) and weighed again.
- Sample Measurement: The pycnometer is emptied, dried, and filled with **4-(Trifluoromethyl)benzaldehyde** at the same controlled temperature.
- Weighing: The pycnometer containing the sample is weighed.
- Calculation: The density of the sample is calculated by comparing its mass to the mass of the reference liquid that occupies the same volume.

Logical Relationship of Physical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental physical properties discussed in this guide.

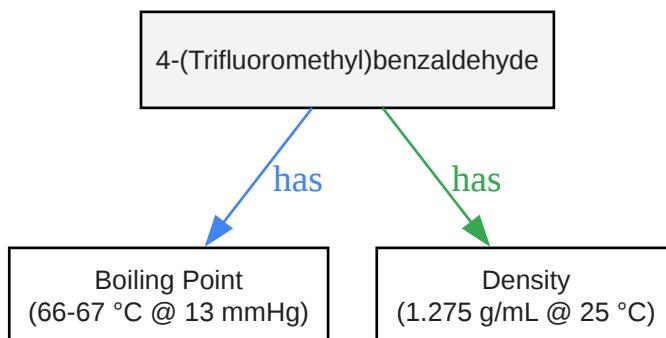


Figure 1: Key Physical Properties of 4-(Trifluoromethyl)benzaldehyde

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Figure 1: Key Physical Properties

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References

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